

2,5-Dichlorobenzoic acid physical and chemical properties

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Compound of Interest

Compound Name: *2,5-Dichlorobenzoic acid*

Cat. No.: *B146593*

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,5-Dichlorobenzoic Acid**

Introduction

2,5-Dichlorobenzoic acid (CAS No. 50-79-3) is a halogenated aromatic carboxylic acid.^[1] It is a derivative of benzoic acid with two chlorine atoms substituted on the benzene ring at the 2 and 5 positions.^{[2][3]} This compound serves as a crucial intermediate in the synthesis of various agrochemicals, including herbicides, and in the production of pharmaceuticals.^{[1][4]} Its chemical structure, featuring a carboxylic acid group and chlorine substituents, dictates its physical properties and reactivity.^{[1][5]} This guide provides a comprehensive overview of its physical and chemical characteristics, supported by experimental data and methodologies for an audience of researchers, scientists, and drug development professionals.

Chemical Identification and Structure

The fundamental identifiers and structural representations for **2,5-Dichlorobenzoic acid** are summarized below.

Identifier	Value
IUPAC Name	2,5-dichlorobenzoic acid[2]
CAS Number	50-79-3
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂ [2]
Molecular Weight	191.01 g/mol [2]
SMILES	C1=CC(=C(C=C1Cl)C(=O)O)Cl[2]
InChI Key	QVTQYSFCFOGITD-UHFFFAOYSA-N[2]
Synonyms	Benzoic acid, 2,5-dichloro-[2]

Physical Properties

2,5-Dichlorobenzoic acid exists as a white to beige crystalline powder or needles when crystallized from water.[1][2][4] It is stable under normal storage conditions, typically below +30°C.[4][6]

Property	Value	Reference
Melting Point	151-154 °C	[6]
Boiling Point	301 °C (at 760 mmHg)	[2]
Water Solubility	< 0.1 g/100 mL at 19 °C; Insoluble in water	[2][4]
Solubility in Organic Solvents	Soluble in ethanol and ether.	[4]
pKa	2.51 ± 0.25 (Predicted)	[4]
Density	1.6580 g/cm ³	[5]
Vapor Pressure	0.000447 mmHg	[2]

Chemical Properties and Reactivity

As a carboxylic acid, **2,5-Dichlorobenzoic acid** is acidic and will donate a proton in the presence of a base.^[7] This reaction, known as neutralization, occurs with both organic (e.g., amines) and inorganic bases to form a salt and water, evolving substantial heat.^{[2][7]} While it is sparingly soluble in water, it can react with aqueous bases to form soluble salts.^[7]

- **Reactivity with Metals:** In aqueous solution or when molten, it can react with active metals to produce hydrogen gas and a metal salt.^[7] Even as a solid, it may absorb enough moisture from the air to corrode metals like iron, steel, and aluminum.^{[2][7]}
- **Reactions with Other Compounds:** It reacts with cyanide salts to generate gaseous hydrogen cyanide.^{[2][7]} Reactions with diazo compounds, dithiocarbamates, isocyanates, mercaptans, nitrides, and sulfides can generate flammable or toxic gases and heat.^[7] Like other acids, it can initiate polymerization reactions and often acts as a catalyst.^{[4][7]}
- **Stability:** The compound is stable under normal conditions.^[8] It is incompatible with strong oxidizing agents.^[8] Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.^[8]

Experimental Protocols and Data

Spectroscopic Analysis

Spectroscopic data is crucial for the structural elucidation and confirmation of **2,5-Dichlorobenzoic acid**.

General Methodologies:

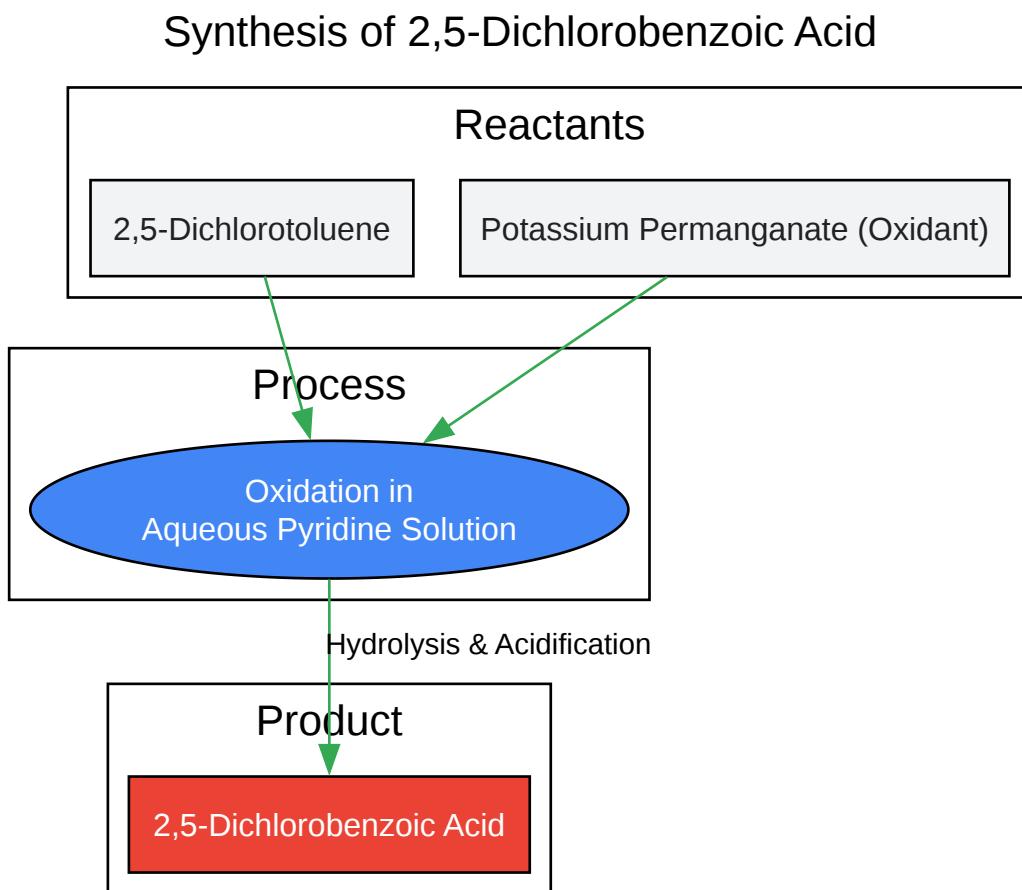
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are typically recorded on spectrometers such as a Varian A-60 or a Bruker Avance-400 (400 MHz for ^1H , 100 MHz for ^{13}C).^{[2][9]} Samples are dissolved in a suitable deuterated solvent, like DMSO-d₆ or CDCl₃, with tetramethylsilane (TMS) used as an internal standard.^{[9][10]}
- **Infrared (IR) Spectroscopy:** IR spectra are often obtained using a Fourier-Transform Infrared (FTIR) spectrometer.^[2] A common sample preparation technique is the KBr-pellet method, where the compound is mixed with potassium bromide and pressed into a disc.^[2]

- Mass Spectrometry (MS): Mass spectra can be acquired using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Electron Ionization Mass Spectrometry (EI-MS).[2][11] For EI-MS, an ionization energy of 70 eV is typically used.[11]

Available Spectral Data: Public databases like PubChem provide access to ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data for **2,5-Dichlorobenzoic acid**.[2] This compound is also used as a calibration standard for investigating the gas-phase OH reaction products of biphenyls.[6]

Synthesis Pathway

A common laboratory and industrial synthesis method for **2,5-Dichlorobenzoic acid** involves the oxidation of 2,5-dichlorotoluene.[1][3]



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Caption: Oxidation of 2,5-dichlorotoluene to **2,5-Dichlorobenzoic acid**.

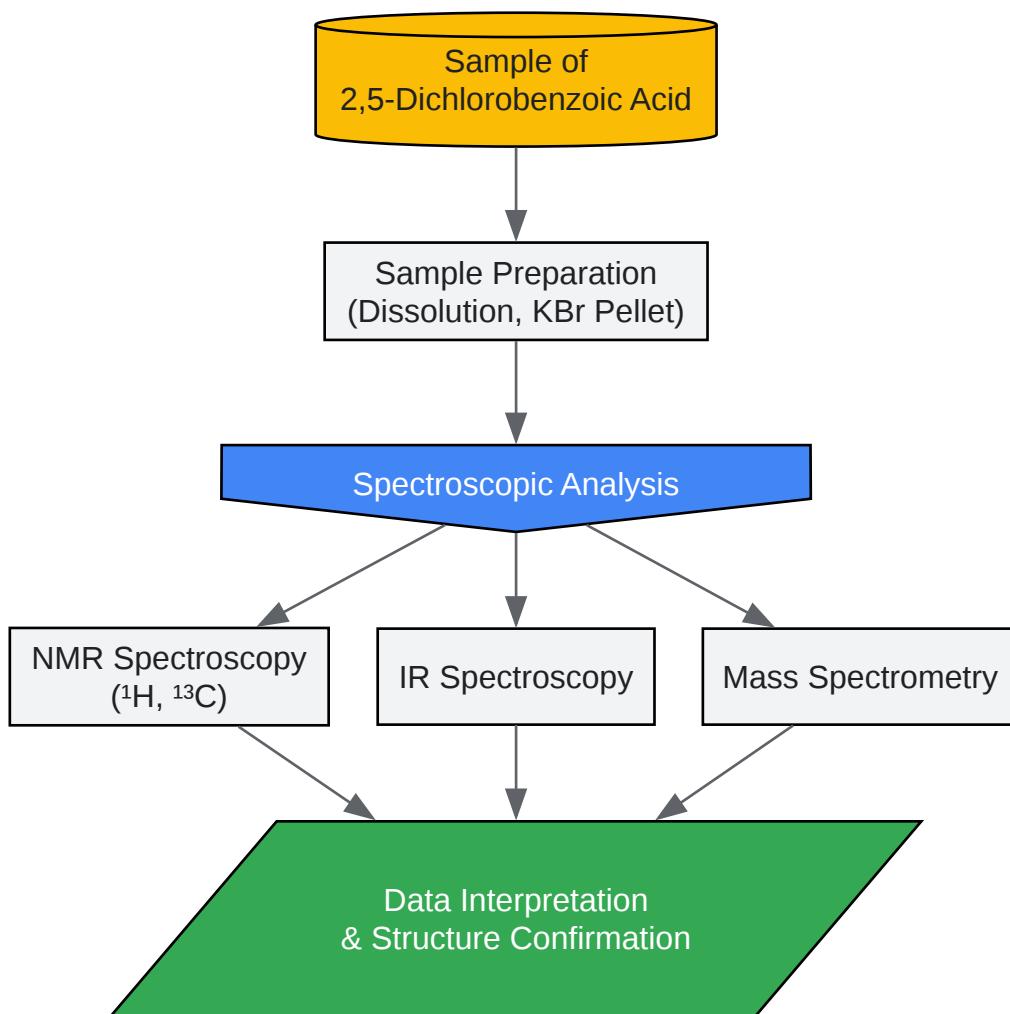
Applications in Research and Development

2,5-Dichlorobenzoic acid is a significant building block in organic synthesis.[6]

- Pesticide Intermediate: It is used to synthesize herbicides such as chloramben.[4]
- Pharmaceutical Synthesis: It serves as a precursor in the development of various pharmaceuticals.[1]
- Calibration Standard: It is employed as a calibration standard in analytical chemistry, particularly in studies of environmental pollutants.[6]

Logical Workflow for Compound Analysis

The characterization of a chemical compound like **2,5-Dichlorobenzoic acid** follows a standard analytical workflow to confirm its identity and purity.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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References

- 1. Page loading... [guidechem.com]
- 2. 2,5-Dichlorobenzoic acid | C7H4Cl2O2 | CID 5784 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Synthesis Methods of 2,5 - Dichlorobenzoic Acid_Chemicalbook [chemicalbook.com]
- 4. 2,5-Dichlorobenzoic acid CAS#: 50-79-3 [m.chemicalbook.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. nbinno.com [nbino.com]
- 7. 2,5-DICHLOROBENZOIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. fishersci.com [fishersci.com]
- 9. rsc.org [rsc.org]
- 10. asianjournalofphysics.com [asianjournalofphysics.com]
- 11. benchchem.com [benchchem.com]
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